

trans-1-iodo-1-octene boiling point and density

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Compound of Interest

Compound Name: *trans-1-iodo-1-octene*

CAS No.: 42599-17-7

Cat. No.: B3039170

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Technical Guide: trans-1-iodo-1-octene Physicochemical Profile, Synthesis, and Cross-Coupling Applications[1][2][3][4]

Executive Summary

Compound: **trans-1-iodo-1-octene** (also known as (E)-1-iodo-1-octene) CAS Registry Number: 42599-17-7 Significance: A stereochemically defined vinyl iodide used extensively as an electrophile in Palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira, Negishi) to introduce the (E)-1-octenyl motif into complex pharmacophores and natural products.[1]

Physicochemical Profile

While experimental boiling point and density data for the pure trans isomer are often proprietary or reported as "not available" in standard safety data sheets (SDS), they can be reliably estimated based on the saturated analog (1-iodooctane) and structural principles of alkenyl halides.

Property	Value / Description	Notes
Molecular Formula	C ₈ H ₁₅ I	
Molecular Weight	238.11 g/mol	
Appearance	Clear to straw-colored liquid	Light sensitive; darkens upon storage due to I ₂ liberation.[1]
Boiling Point	~85–90 °C at 10 mmHg (Est.)	Experimental Baseline: 1-Iodooctane boils at 225 °C (760 mmHg) or 96 °C (16 mmHg). The vinyl double bond typically lowers BP slightly relative to the saturated chain. [1]
Density	1.30 – 1.35 g/mL (Est.)	Experimental Baseline: 1-Iodooctane has a density of 1.33 g/mL.[1] Vinyl iodides exhibit similar or slightly higher density due to sp ² character.[1]
Solubility	Immiscible in water; Soluble in DCM, THF, Et ₂ O, Hexanes	
Stability	Store at -20 °C, protected from light	Stabilized with Copper (Cu) turnings or Silver wool to scavenge free iodine.[1]

Synthesis: Hydrozirconation-Iodination Protocol[1]

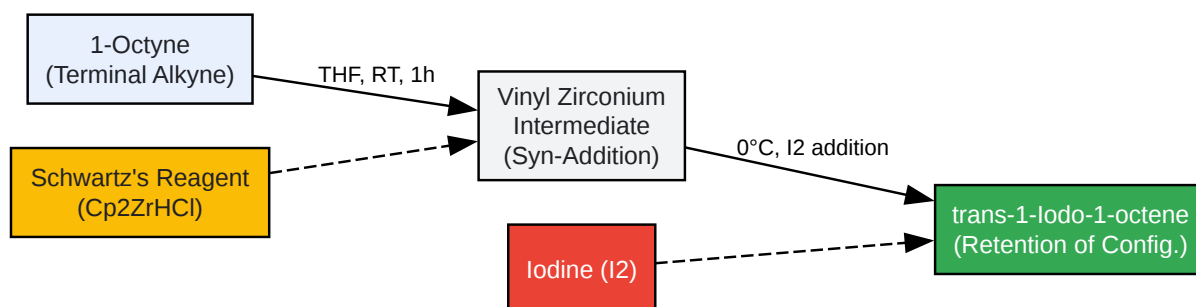
The most authoritative and stereoselective method for synthesizing **trans-1-iodo-1-octene** is the Hydrozirconation of 1-octyne using Schwartz's Reagent (Cp₂ZrHCl), followed by iodinolysis.
[1] This method guarantees >98% E-selectivity.[1]

Mechanism of Action

- Hydrozirconation: The Zr-H bond adds across the alkyne in a syn fashion, placing the bulky Zirconium moiety at the less hindered terminal position.[1]

- Iodinolysis: Electrophilic attack by Iodine (I_2) proceeds with retention of configuration, yielding the trans (E) isomer.[1]

Visual Workflow (Graphviz)



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Caption: Stereoselective synthesis pathway via Hydrozirconation-Iodination.

Experimental Protocol

Reagents:

- 1-Octyne (1.0 equiv)
- Schwartz's Reagent (Cp₂ZrHCl) (1.2 equiv)
- Iodine (I₂) (1.2 equiv)
- Solvent: Dry THF (anhydrous)

Step-by-Step Methodology:

- Setup: Flame-dry a round-bottom flask and purge with Argon/Nitrogen. Add Schwartz's Reagent (Cp₂ZrHCl) inside a glovebox or under rapid inert gas flow (it is moisture sensitive). [1]
- Suspension: Suspend the Cp₂ZrHCl in dry THF. The reagent is a white solid that is sparingly soluble.[1]
- Hydrozirconation: Add 1-octyne dropwise at room temperature. Stir for 30–60 minutes.

- Checkpoint: The reaction mixture will turn from a white suspension to a clear yellow/orange solution, indicating the formation of the soluble alkenylzirconium species.^[1]
- Iodinolysis: Cool the solution to 0 °C. Add I₂ (dissolved in dry THF) dropwise.
 - Observation: The deep violet color of iodine will dissipate initially.^[1] Continue addition until a faint violet color persists.
- Workup: Quench with saturated aqueous Na₂S₂O₃ (sodium thiosulfate) to remove excess iodine.^[1] Extract with diethyl ether or hexanes.^[1]
- Purification: Wash organics with brine, dry over MgSO₄, and concentrate. Purify via flash column chromatography (Silica gel, 100% Hexanes). Note: Vinyl iodides are non-polar and elute quickly.^[1]

Analytical Validation (Self-Validating Metrics)

To ensure the product is the trans isomer and not the cis isomer or the saturated iodide, verify using ¹H NMR.

Feature	trans-1-Iodo-1-octene (Expected)	cis-Isomer (Impurity)
Vinyl Proton H-1	δ ~6.0 ppm (doublet of triplets)	δ ~6.2 ppm
Vinyl Proton H-2	δ ~6.5 ppm (multiplet / dt)	δ ~6.2 ppm
Coupling Constant (J)	14.0 – 15.0 Hz (Characteristic of trans)	7.0 – 9.0 Hz (Characteristic of cis)

Validation Rule: If J < 10 Hz, the reaction lost stereocontrol (likely due to light exposure or thermal isomerization).^[1] If J > 14 Hz, the trans geometry is confirmed.^[1]

Applications in Drug Discovery

trans-1-Iodo-1-octene serves as a "modular snap-in" for attaching an 8-carbon chain with a trans-double bond.^[1]

Suzuki-Miyaura Cross-Coupling

Used to couple the octenyl chain to aryl or heteroaryl boronic acids.[1]

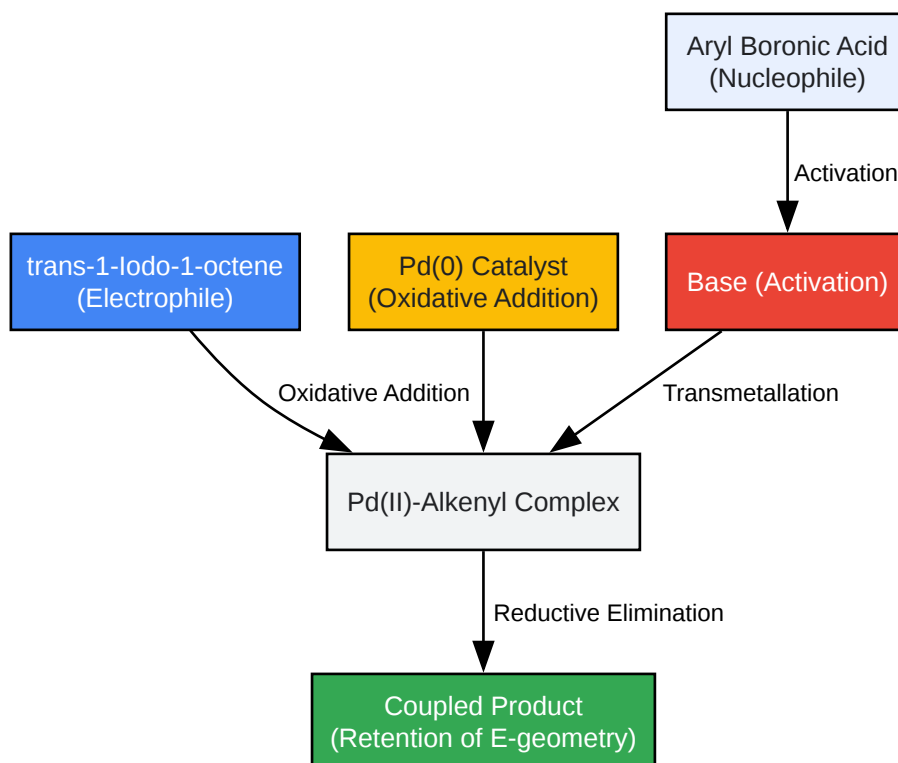
- Catalyst: $\text{Pd}(\text{PPh}_3)_4$ or $\text{Pd}(\text{dppf})\text{Cl}_2$. [1]
- Base: K_2CO_3 or Cs_2CO_3 . [1]
- Outcome: Formation of trans-styryl derivatives (if coupled with Phenyl- $\text{B}(\text{OH})_2$).

Sonogashira Coupling

Coupling with terminal alkynes to form conjugated enynes.[1]

- Catalyst: $\text{PdCl}_2(\text{PPh}_3)_2$ / CuI . [1]
- Base: Et_3N or Diisopropylamine. [1]
- Outcome: (E)-1,3-enynes, common motifs in natural product synthesis. [1]

Coupling Workflow Diagram



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Caption: Palladium-catalyzed cross-coupling cycle preserving the trans-alkene geometry.

Safety & Handling

- Hazards: Irritant (Skin/Eye).[1] Light sensitive.[1]
- Storage: Keep cold (-20°C) and dark.
- Stabilization: Use Copper wire to prevent iodine radical formation which can catalyze isomerization to the thermodynamically less stable cis form or cause polymerization.[1]

References

- Synthesis Protocol (Hydrozirconation): Schwartz, J., & Labinger, J. A. (1976).[1]
Hydrozirconation: A new transition metal reagent for organic synthesis. *Angewandte Chemie International Edition*, 15(6), 333-340.[1]
- Compound Data (CAS 42599-17-7): PubChem.[1][2] **trans-1-Iodo-1-octene**. National Library of Medicine.[1]
- Commercial Availability & Properties: Sigma-Aldrich.[1][3][4] **trans-1-Iodo-1-octene** Product Page.
- Cross-Coupling Applications: Miyaura, N., & Suzuki, A. (1995).[1] Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. *Chemical Reviews*, 95(7), 2457-2483.[1]

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Sources

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- [2. \(1E\)-1-Iodo-1-octene | C₈H₁₅I | CID 11118103 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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